

Application Notes and Protocols for Broth Microdilution Susceptibility Testing of Compound A11

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Compound of Interest

Compound Name: *Antibacterial agent 86*

Cat. No.: *B12420351*

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Introduction

The broth microdilution method is a standardized and widely accepted technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent against a specific microorganism. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible in-vitro growth of a microorganism. This quantitative measure is crucial in the assessment of new antimicrobial compounds, such as Compound A11, providing essential data for drug discovery and development programs. These application notes provide a detailed protocol for determining the MIC of Compound A11 against a panel of relevant microorganisms, adhering to the principles outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Principle of the Method

The broth microdilution test involves a series of two-fold dilutions of Compound A11 in a liquid growth medium within a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test microorganism. Following an incubation period under controlled conditions, the plates are visually inspected for microbial growth. The MIC is identified as the lowest concentration of Compound A11 that completely inhibits the visible growth of the organism.

Data Presentation

Table 1: Hypothetical MIC Values of Compound A11 against Quality Control (QC) Strains

Quality Control Strain	Compound A11 MIC (μ g/mL)	Expected MIC Range (μ g/mL)
Escherichia coli ATCC® 25922™	2	1 - 4
Staphylococcus aureus ATCC® 29213™	1	0.5 - 2
Pseudomonas aeruginosa ATCC® 27853™	8	4 - 16
Enterococcus faecalis ATCC® 29212™	4	2 - 8
Candida albicans ATCC® 90028™	0.5	0.25 - 1

Table 2: Hypothetical MIC Distribution of Compound A11 against a Panel of Clinical Isolates

Organism (Number of Isolates)	MIC_{50} (μ g/mL)	MIC_{90} (μ g/mL)	MIC Range (μ g/mL)
Staphylococcus aureus (100)	2	8	0.5 - 32
Streptococcus pneumoniae (100)	1	4	0.25 - 16
Escherichia coli (100)	4	16	1 - 64
Klebsiella pneumoniae (100)	8	32	2 - >64
Pseudomonas aeruginosa (100)	16	>64	4 - >64

MIC₅₀: The concentration of Compound A11 that inhibits the growth of 50% of the tested isolates. ***MIC₉₀:** The concentration of Compound A11 that inhibits the growth of 90%

- To cite this document: BenchChem. [Application Notes and Protocols for Broth Microdilution Susceptibility Testing of Compound A11]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12420351#broth-microdilution-method-for-compound-a11-susceptibility-testing\]](https://www.benchchem.com/product/b12420351#broth-microdilution-method-for-compound-a11-susceptibility-testing)

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